# An In-depth Technical Guide to the Safe Handling of Dextrorphan-d3

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *Dextrorphan-d3* |
| *CAS No.:* | *524713-57-3* |
| *Cat. No.:* | *B3416007* |

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **Dextrorphan-d3**, a deuterated analog of Dextrorphan. The following sections detail the material's hazards, necessary precautions, and emergency procedures to ensure its safe use in a laboratory setting. This document is intended for professionals in research, scientific, and drug development fields.

## Hazard Identification and Classification

**Dextrorphan-d3** is classified as harmful if swallowed.[1][2] Depending on the solvent it is supplied in, the hazards can be significantly greater. For instance, when dissolved in methanol, it is considered highly flammable and toxic if swallowed, in contact with skin, or inhaled, and it can cause damage to the central nervous system and visual organs.[3]

GHS Hazard Statements:

- H302: Harmful if swallowed[1][2]

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- H225 (if in methanol): Highly flammable liquid and vapor[3]
- H301 + H311 + H331 (if in methanol): Toxic if swallowed, in contact with skin or if inhaled[3]
- H370 (if in methanol): Causes damage to organs (central nervous system, visual organs)[3]

Precautionary Statements:

- P264: Wash thoroughly after handling.[1][2]
- P270: Do not eat, drink or smoke when using this product.[1][2]
- P301+P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.[1]

## Physical and Chemical Properties

A summary of the known physical and chemical properties of **Dextrorphan-d3** is provided below. It is important to note that many specific physical properties have not been determined.[1]

| Property | Data |
|---|---|
| Molecular Formula | $C_{17}H_{20}D_3NO$ |
| Molecular Weight | 260.39 g/mol [2][4] |
| Appearance | Crystalline powder[5] (as Dextromethorphan Hydrobromide) or liquid (if in solution) |
| Melting/Boiling Point | Undetermined[1] |
| Solubility | Not determined in water[1] |
| Storage Temperature | -20°C[6] |

## Handling and Storage

Proper handling and storage are crucial to maintain the integrity of **Dextrorphan-d3** and ensure the safety of laboratory personnel.

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Handling:

- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.[7]
- Handle in a well-ventilated area, preferably in a fume hood, to avoid inhalation of dust or aerosols.[3]
- Avoid contact with skin, eyes, and clothing.[5][7]
- Wash hands thoroughly after handling.[1][7]
- Do not eat, drink, or smoke in the laboratory.[1]
- If working with **Dextrorphan-d3** in a flammable solvent like methanol, keep it away from ignition sources and use precautionary measures against static discharge.[1][3]

Storage:

- Store in a tightly sealed container in a dry and well-ventilated place.[5]
- The recommended storage temperature is -20°C.[6]
- Protect from light.[5]
- Store away from incompatible materials such as oxidizing agents and alkalis.[5]

# Personal Protective Equipment (PPE)

The following PPE is recommended when handling **Dextrorphan-d3**:

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| Equipment | Specification |
|---|---|
| Eye/Face Protection | Use safety glasses with side-shields or goggles. |
| Skin Protection | Wear protective gloves (the specific material should be resistant to the substance and solvent) and a lab coat. |
| Respiratory Protection | Not typically required for small quantities if handled in a well-ventilated area. If dust or aerosols may be generated, use a NIOSH-approved respirator. |

## Emergency Procedures

Spill Response:

- Evacuate the area and ensure adequate ventilation.
- Wear appropriate PPE.
- For solid spills, carefully pick up the material to avoid creating dust.
- For liquid spills (if in a solvent), absorb with an inert material (e.g., sand, diatomite).[3]
- Place the waste in a sealed container for disposal.
- Clean the spill area thoroughly.
- Do not allow the substance to enter drains or waterways.[3]

First Aid Measures:

- If Swallowed: Rinse mouth with water. Call a poison control center or doctor immediately.[1]
- If on Skin: Remove contaminated clothing and wash the affected area with soap and water.
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.

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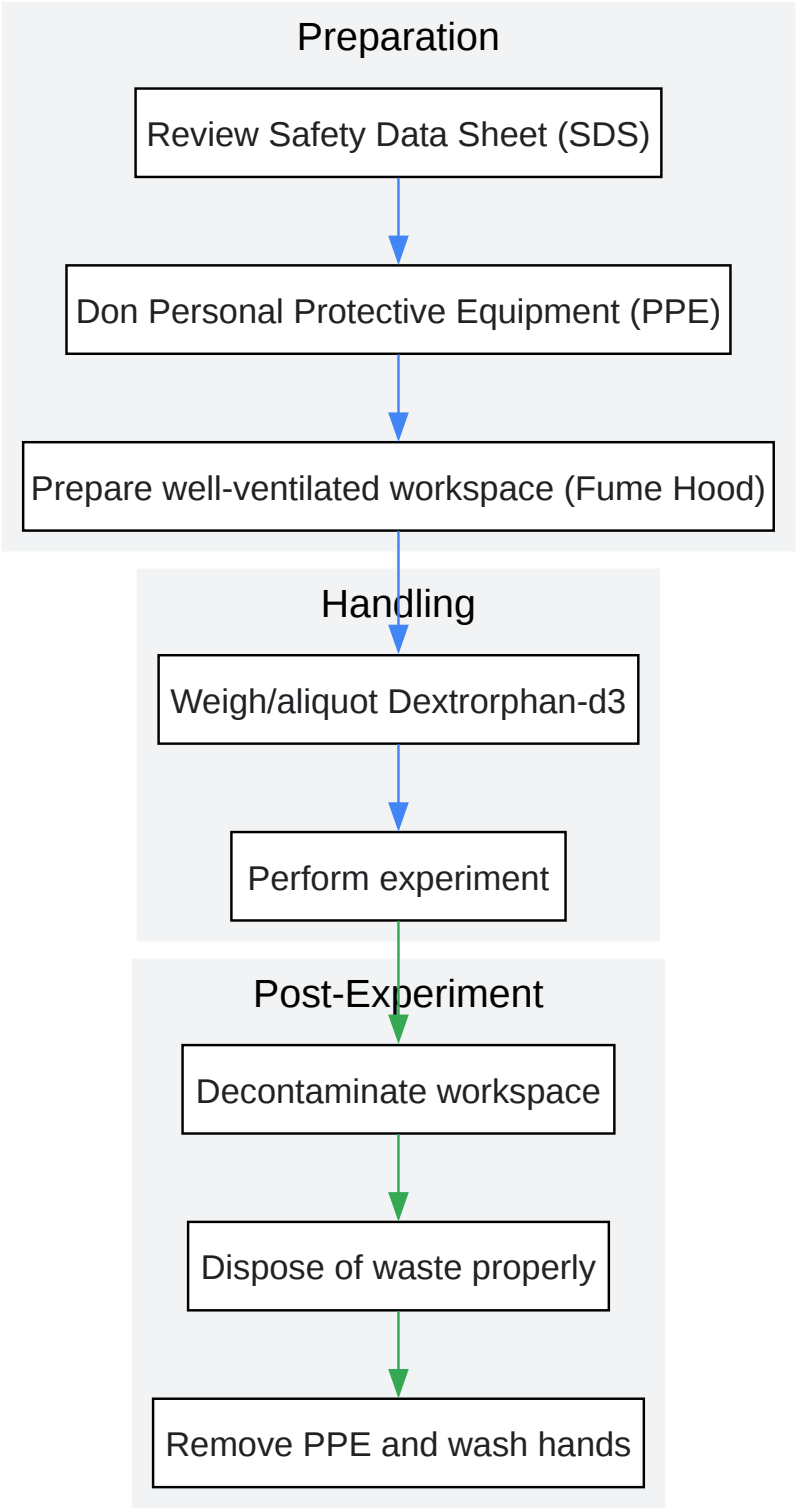
- If Inhaled: Move the person to fresh air and keep them comfortable for breathing.[3]

## Experimental Workflow for Safe Handling

The following diagram outlines a standard workflow for safely handling **Dextrorphan-d3** in a research setting.

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## Experimental Workflow for Dextrorphan-d3 Handling




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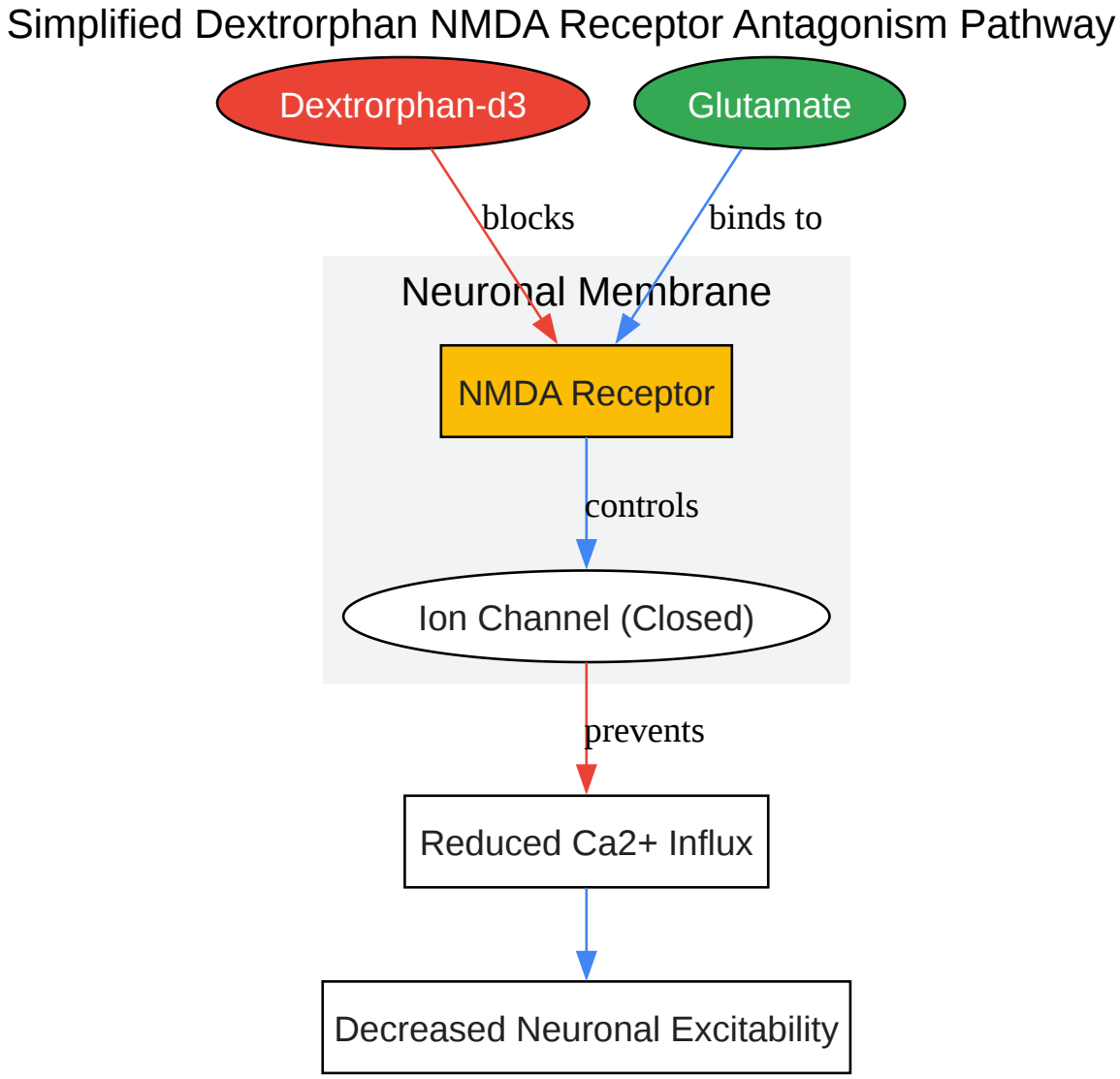
Caption: A logical workflow for the safe handling of **Dextrorphan-d3** in a laboratory setting.

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# Mechanism of Action and Signaling Pathway

Dextrorphan, the non-deuterated parent compound of **Dextrorphan-d3**, is an active metabolite of the cough suppressant dextromethorphan.[6] Its primary mechanism of action involves the non-competitive antagonism of the N-methyl-D-aspartate (NMDA) receptor in the central nervous system. This interaction is believed to be responsible for its neuroactive effects.

The following diagram illustrates the simplified signaling pathway involving Dextrorphan's interaction with the NMDA receptor.




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Caption: **Dextrorphan-d3** acts as an antagonist at the NMDA receptor, preventing ion channel opening.

This guide is intended to provide a comprehensive overview of the safety and handling precautions for **Dextrorphan-d3**. It is imperative that all users consult the most recent Safety Data Sheet provided by the supplier before use and adhere to all institutional safety protocols.

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